

preventing (E/Z)-Ensifentrine precipitation in stock solutions

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Compound of Interest

Compound Name: (E/Z)-Ensifentrine

Cat. No.: B1671350

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Technical Support Center: (E/Z)-Ensifentrine

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **(E/Z)-Ensifentrine** in a laboratory setting. This resource offers troubleshooting guides and frequently asked questions (FAQs) to address common challenges, particularly the prevention of precipitation in stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **(E/Z)-Ensifentrine** and what is its mechanism of action?

(E/Z)-Ensifentrine is a first-in-class, selective dual inhibitor of phosphodiesterase 3 (PDE3) and phosphodiesterase 4 (PDE4) enzymes.^{[1][2][3]} These enzymes are crucial in regulating intracellular levels of cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP).^{[2][4]} By inhibiting both PDE3 and PDE4, Ensifentrine leads to an accumulation of these second messengers, resulting in both bronchodilatory and anti-inflammatory effects.^{[1][3][4]} PDE3 inhibition primarily contributes to the relaxation of airway smooth muscle, while PDE4 inhibition helps to suppress inflammatory responses.^{[1][2]}

Q2: What are the common solvents for dissolving **(E/Z)-Ensifentrine**?

(E/Z)-Ensifentrine is soluble in dimethyl sulfoxide (DMSO).^[5] It is also soluble in other organic solvents such as methanol and ethanol. The compound is practically insoluble in water.^[6]

Q3: How should I prepare a stock solution of (E/Z)-Ensifentrine?

For most in vitro applications, a stock solution of **(E/Z)-Ensifentrine** can be prepared in 100% DMSO. A common concentration for a stock solution is 10 mM.[5][7] For specific protocols, such as antibacterial assays, a stock solution of 30 mg/mL in DMSO has been used.[6] It is recommended to use sonication to aid dissolution.[5]

Q4: How should I store the (E/Z)-Ensifentrine stock solution?

Store the DMSO stock solution in aliquots at -20°C for long-term storage (months to years) or at 4°C for short-term storage (days to weeks).[6] It is advisable to aliquot the stock solution to minimize freeze-thaw cycles.[7] For solutions in solvent, storage at -80°C for up to a year is also recommended.[5]

Q5: What are the different polymorphic forms of Ensifentrine and do they affect solubility?

Research has identified at least three polymorphic forms of Ensifentrine (Forms I, II, and III). Different crystalline forms can have distinct physicochemical properties, which may affect solubility and stability. However, studies have shown that in aqueous media at both pH 1.2 and pH 7, the less stable forms II and III tend to convert to the more stable Form I. This suggests that for many experimental conditions in aqueous buffers, the initial polymorphic form may not significantly impact the final solubility as it will likely convert to Form I.

Troubleshooting Guide: Preventing Precipitation

Precipitation of **(E/Z)-Ensifentrine** upon dilution of a DMSO stock solution into aqueous media is a common issue due to its low aqueous solubility. The following guide provides systematic steps to prevent this problem.

Observation	Potential Cause	Recommended Solution
Precipitate forms immediately upon adding DMSO stock to aqueous buffer or media.	"Crashing out" due to poor solubility. The high concentration of Ensifentrine in the DMSO stock is not soluble when introduced to the aqueous environment.	<ul style="list-style-type: none">- Perform serial dilutions: Instead of a single large dilution, perform a stepwise dilution of the DMSO stock into the aqueous medium.- Pre-warm your solutions: Warm both the DMSO stock and the aqueous diluent to 37°C before mixing. This can increase the solubility of the compound.- Increase the final DMSO concentration (with caution): If your experimental system allows, a slightly higher final concentration of DMSO (e.g., up to 0.5%) may help keep the compound in solution. Always run a vehicle control with the same final DMSO concentration.
Solution is initially clear but becomes cloudy or forms a precipitate over time.	Slow precipitation or crystallization. The compound may be in a supersaturated state and is slowly coming out of solution.	<ul style="list-style-type: none">- Check for temperature fluctuations: Ensure the solution is stored and used at a constant temperature. A decrease in temperature can reduce solubility.- Assess pH of the final solution: Although Ensifentrine's solubility is not reported to be highly pH-dependent in the neutral range, significant deviations in pH could affect its stability.

Precipitation occurs after freeze-thaw cycles of the stock solution.	Compound degradation or reduced solubility after repeated temperature changes.	- Aliquot the stock solution: Prepare single-use aliquots of the DMSO stock solution to avoid repeated freeze-thaw cycles.
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Data Presentation

Table 1: Solubility of **(E/Z)-Ensifentrine** in Various Solvents

Solvent	Concentration	Notes
DMSO	20 mg/mL (41.88 mM)	Sonication is recommended for dissolution. [5]
Methanol	2.35 ± 0.04 mg/mL	-
Ethanol	1.92 ± 0.03 mg/mL	-
Phosphate Buffer (pH 6.4)	3.02 ± 0.05 mg/mL	-
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	1 mg/mL (2.09 mM)	A common formulation for in vivo studies. [5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing the Compound:** Accurately weigh the desired amount of **(E/Z)-Ensifentrine** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need approximately 4.78 mg of Ensifentrine (Molecular Weight: 477.56 g/mol).
- **Adding Solvent:** Add the appropriate volume of 100% DMSO to the vial containing the powder.
- **Dissolution:** Vortex the solution vigorously. If the compound does not fully dissolve, sonicate the vial in a water bath until the solution is clear.

- Storage: Aliquot the stock solution into smaller, single-use vials and store at -20°C or -80°C.

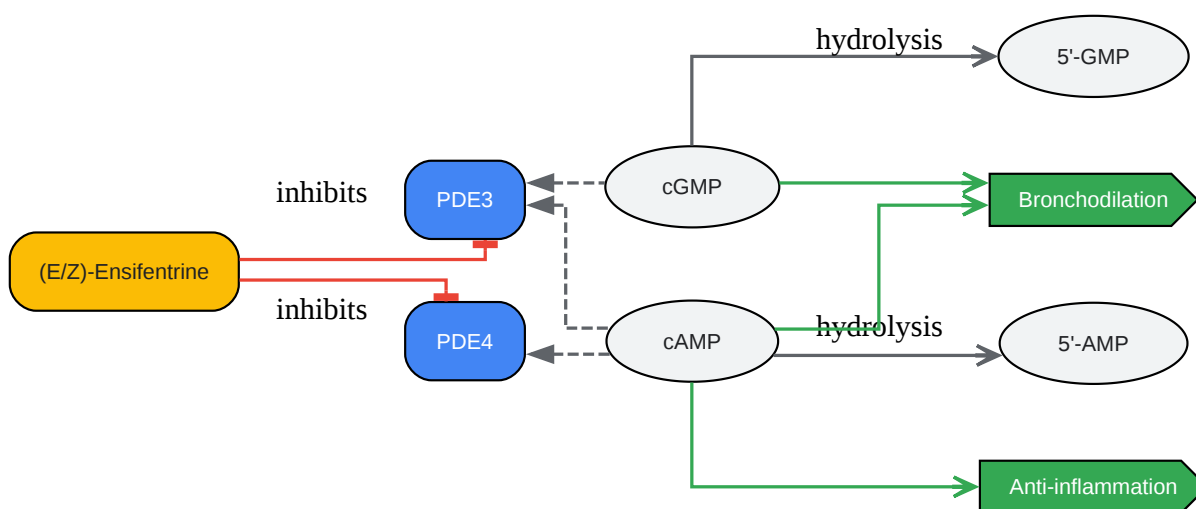
Protocol 2: Serial Dilution for In Vitro Assays

This protocol is adapted from a study performing an antibacterial assay with Ensifentrine.[6]

- Initial Dilution: Prepare a high-concentration stock solution in DMSO (e.g., 30 mg/mL).[6]
- Working Stock Preparation: If necessary, create an intermediate working stock by diluting the initial stock in DMSO.
- Serial Dilution in Culture Media: a. Pre-warm the cell culture medium or buffer to 37°C. b. In a 96-well plate or microcentrifuge tubes, add the desired volume of culture medium to each well/tube. c. Add a small volume of the Ensifentrine working stock to the first well/tube to achieve the highest desired final concentration. Ensure the final DMSO concentration is compatible with your assay (typically $\leq 0.5\%$). d. Perform a two-fold serial dilution by transferring half of the volume from the first well/tube to the next, mixing thoroughly at each step.

Visualizations

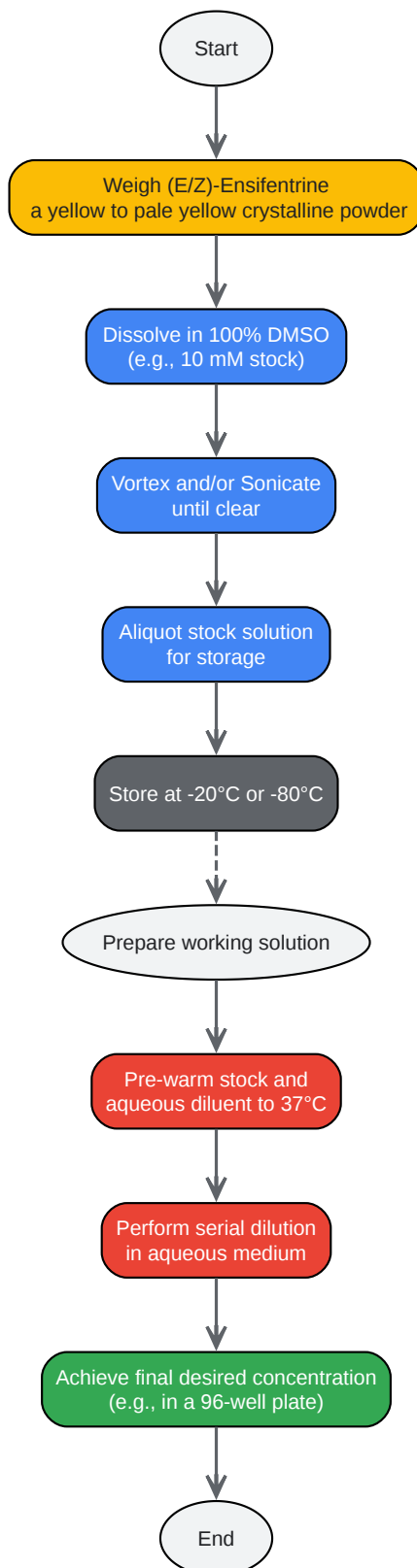
Signaling Pathway of (E/Z)-Ensifentrine



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Caption: Mechanism of action of **(E/Z)-Ensifentrine**.

Experimental Workflow for Preparing Working Solutions



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Caption: Workflow for preparing **(E/Z)-Ensifentrine** solutions.

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